

N-Benzyl-N-ethyl-m-toluidine: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: **N-Benzyl-N-ethyl-m-toluidine**

Cat. No.: **B090250**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **N-Benzyl-N-ethyl-m-toluidine** (CAS No. 119-94-8), a tertiary aromatic amine utilized in various chemical syntheses, including as an intermediate for dyes.^[1] Given its toxicological profile, a thorough understanding of its properties and associated hazards is imperative for safe handling in a laboratory and industrial setting.

Chemical and Physical Properties

N-Benzyl-N-ethyl-m-toluidine is typically a yellow to light brown liquid.^{[2][3]} It is characterized by its insolubility in water and solubility in organic solvents.^{[1][2]} The following table summarizes its key physical and chemical properties.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₉ N	[2][4]
Molecular Weight	225.33 g/mol	[2][4]
Appearance	Yellow to light brown liquid	[2]
Boiling Point	161-162 °C	[5][6]
Density	0.770 g/mL at 25 °C	[5][6]
Flash Point	77.2 °C	[6][7]
Refractive Index	n _{20/D} 1.5870	[5]

Toxicological Information and Hazard Identification

N-Benzyl-N-ethyl-m-toluidine is classified as toxic if swallowed, in contact with skin, or if inhaled.[4][6][8] The primary routes of exposure for personnel are through skin contact and inhalation.[6]

GHS Hazard Classification:[4][8]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled

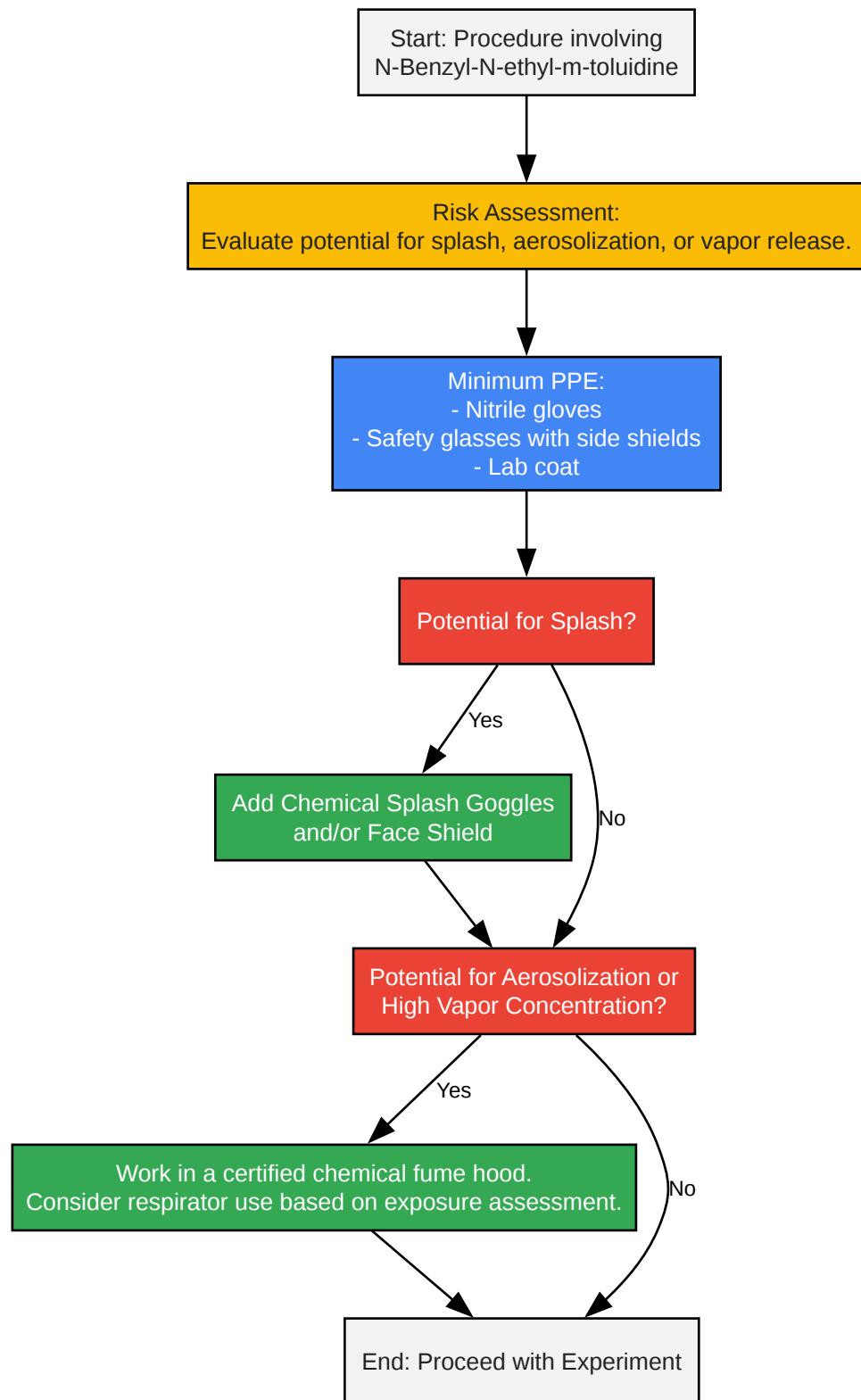
Due to its toxicity, stringent safety protocols must be implemented to minimize exposure.

Experimental Protocols: Safe Handling and Emergency Procedures

While specific experimental protocols for this compound are not detailed in the provided safety sheets, the following best practices are derived from its known hazards.

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **N-Benzyl-N-ethyl-m-toluidine** to determine the appropriate level of PPE. The following diagram outlines a general workflow for PPE selection.

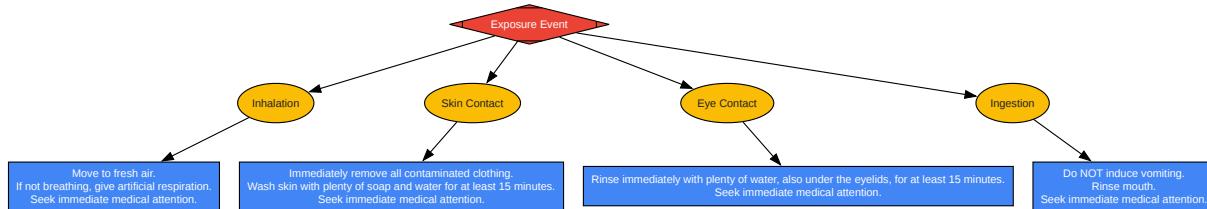


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Caption: Personal Protective Equipment (PPE) Selection Workflow.

First-Aid Measures

Immediate and appropriate first-aid is critical in the event of exposure. The following flowchart details the recommended emergency response.



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Caption: First-Aid Response to **N-Benzyl-N-ethyl-m-toluidine** Exposure.

Spill and Disposal Procedures

In the event of a spill, evacuate the area and ensure adequate ventilation.[8] Absorb the spill with an inert material such as sand or vermiculite and place it in a suitable, closed container for disposal.[8][9] Do not allow the chemical to enter drains.[8] Waste disposal must be conducted in accordance with local, state, and federal regulations.[6][9]

Storage and Stability

N-Benzyl-N-ethyl-m-toluidine should be stored in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[2][9] Containers should be kept tightly closed.[2][9] The material is sensitive to air and light and may darken upon storage.[1]

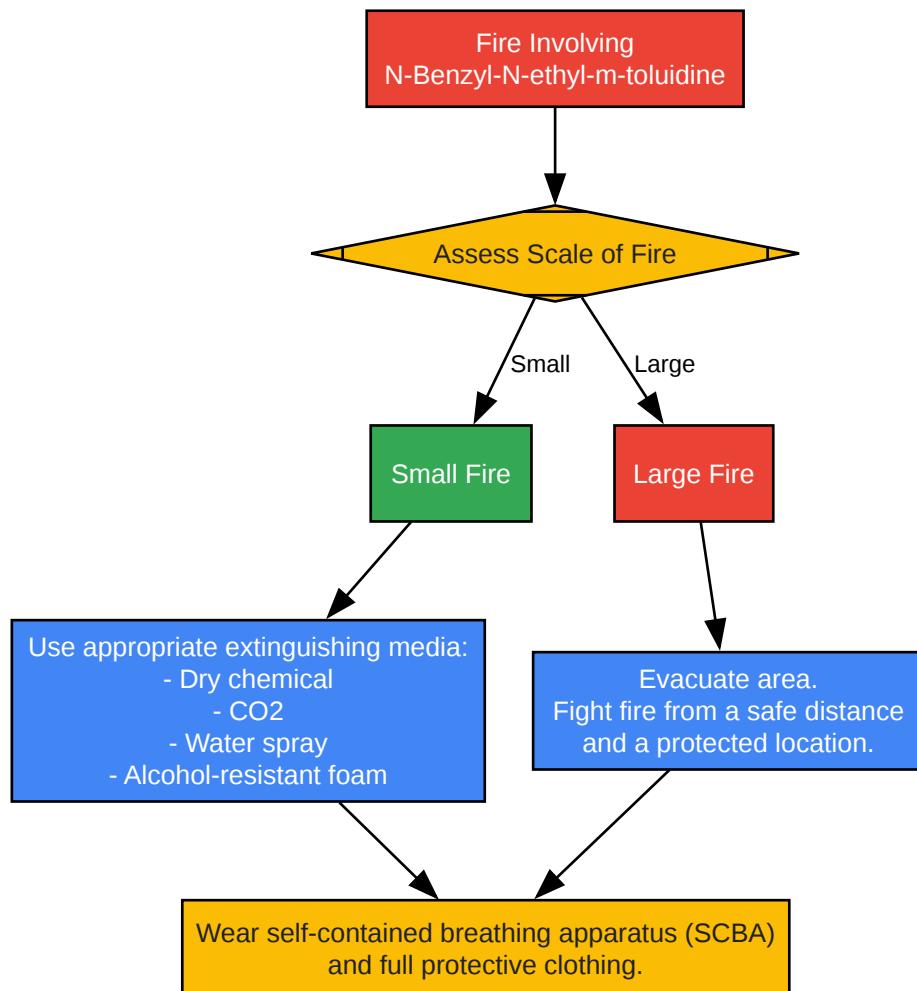
Fire and Explosion Hazard Data

This compound is a combustible liquid.[6][10] In case of a fire, use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam as extinguishing media.[6][8] Fire may produce

irritating, corrosive, and/or toxic gases, including nitrogen oxides and carbon monoxide.[10][11]

Vapors may form explosive mixtures with air upon intense heating.[11]

The following decision tree outlines the appropriate response in a fire situation.



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Caption: Fire Response Decision Tree.

In conclusion, while **N-Benzyl-N-ethyl-m-toluidine** is a valuable chemical intermediate, its handling requires strict adherence to safety protocols due to its significant toxicity. Researchers and laboratory personnel must be fully aware of the hazards and take all necessary precautions to prevent exposure.

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